

# Thermophysical properties of pumice for insulation studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PUMICE STONE

Cat. No.: B7760339

[Get Quote](#)

Pumice, a porous, lightweight volcanic rock, presents a compelling case for use as a sustainable thermal insulation material in the construction industry. Its highly vesicular structure, a result of rapid cooling and depressurization of gas-rich lava, gives rise to its characteristic low density and high porosity. These intrinsic properties are central to its effectiveness as an insulator, making it a subject of significant interest for researchers and scientists in materials science and green building technology. This guide provides a technical overview of the key thermophysical properties of pumice and the standardized experimental protocols used to measure them.

## Core Thermophysical Properties of Pumice

The insulating performance of pumice is primarily dictated by its thermal conductivity, density, porosity, and specific heat capacity. These properties are interconnected and are crucial for evaluating its suitability in various insulation applications.

### Thermal Conductivity

Thermal conductivity ( $\lambda$  or  $k$ ) is the measure of a material's ability to conduct heat. For insulation materials, a lower thermal conductivity value is desirable as it indicates better resistance to heat transfer. The porous nature of pumice traps air within its structure, significantly lowering its thermal conductivity.<sup>[1]</sup>

The thermal conductivity of pumice can vary depending on its form (raw granules, or as an aggregate in concrete) and density.<sup>[1][2]</sup> Furthermore, moisture content plays a critical role; an

increase in moisture can substantially raise the thermal conductivity, thereby reducing its insulating effectiveness. For instance, the thermal conductivity of pumice concrete can increase by 4% for every 1% increase in moisture content by volume.[2]

Table 1: Thermal Conductivity of Pumice and Pumice-Based Materials

| Material Type                              | Dry Density (kg/m <sup>3</sup> ) | Thermal Conductivity (W/m·K) | Source(s) |
|--|----------------------------------|------------------------------|-----------|
| Pure Pumice Granules                       | Not Specified                    | 0.08 - 0.13                  | [1]       |
| Pumice Lightweight Concrete                | 800 - 1200                       | 0.20 - 0.38                  | [2]       |
| Pumice-Based Bricks                        | Not Specified                    | 0.336                        |           |
| Pumice/Polyurethane Composite (30% Pumice) | Not Specified                    | 0.2313                       |           |

## Density and Porosity

Pumice is characterized by its low density and high porosity, which are inversely related. Porosity is the measure of void spaces in a material and is a primary reason for pumice's excellent insulating properties.[1] The high porosity, often ranging from 80-90%, contributes to its light weight.[3] This low density not only enhances its thermal resistance but also reduces the structural load in building applications, offering additional construction advantages.[4]

Table 2: Density and Porosity of Pumice

| Property                              | Value                        | Source(s) |
|---------------------------------------|------------------------------|-----------|
| Density                               |                              |           |
| Dry Density (Lightweight Concrete)    | 800 - 1600 kg/m <sup>3</sup> | [2]       |
| Bulk Density (Lightweight Aggregates) | < 1200 kg/m <sup>3</sup>     | [2]       |
| Apparent Density (Loose Granules)     | 250 - 300 kg/m <sup>3</sup>  |           |
| Porosity                              |                              |           |
| Average Porosity (by volume)          | ~90%                         | [3]       |

## Specific Heat Capacity

Specific heat capacity ( $c$ ) is the amount of heat energy required to raise the temperature of a unit mass of a substance by one degree.[5] Materials with a high specific heat capacity can store more thermal energy. While specific heat capacity is a fundamental property, it is less critical for insulation than thermal conductivity. However, it is an important parameter in dynamic thermal modeling of building envelopes.

Table 3: Specific Heat Capacity of Pumice

| Property               | Value      | Source(s) |
|------------------------|------------|-----------|
| Specific Heat Capacity | 870 J/kg·K |           |

## Experimental Protocols and Methodologies

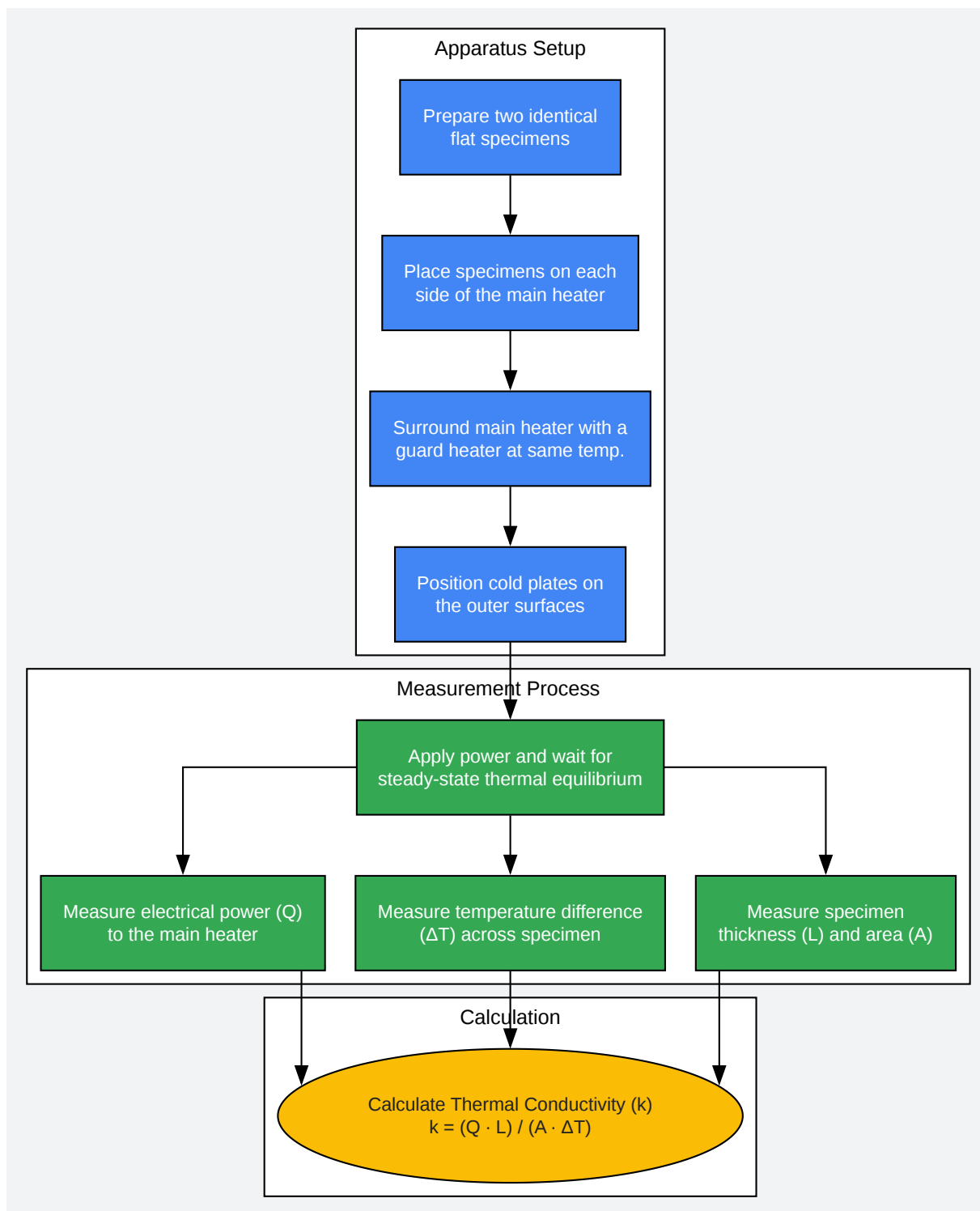
Accurate and repeatable measurement of thermophysical properties is essential for material characterization and performance modeling. Standardized methods, primarily from organizations like ASTM International, are employed for these evaluations.

## Measurement of Thermal Conductivity

The determination of thermal conductivity is typically performed under steady-state conditions, where the temperature at any point in the material does not change over time.

#### 1. Guarded Hot-Plate (GHP) Method (ASTM C177 / ISO 8302)

This is an absolute method for determining thermal conductivity and is considered a primary standard.<sup>[6][7]</sup> The procedure involves placing two identical, flat specimens of the material on either side of a main heater plate. This central plate is surrounded by a "guard" heater kept at the same temperature to prevent radial heat flow, ensuring that the heat transfer through the specimen is one-dimensional.<sup>[8][9]</sup> By measuring the electrical power supplied to the main heater, the temperature difference across the specimens, and the specimen dimensions, the thermal conductivity can be calculated directly.<sup>[9]</sup>

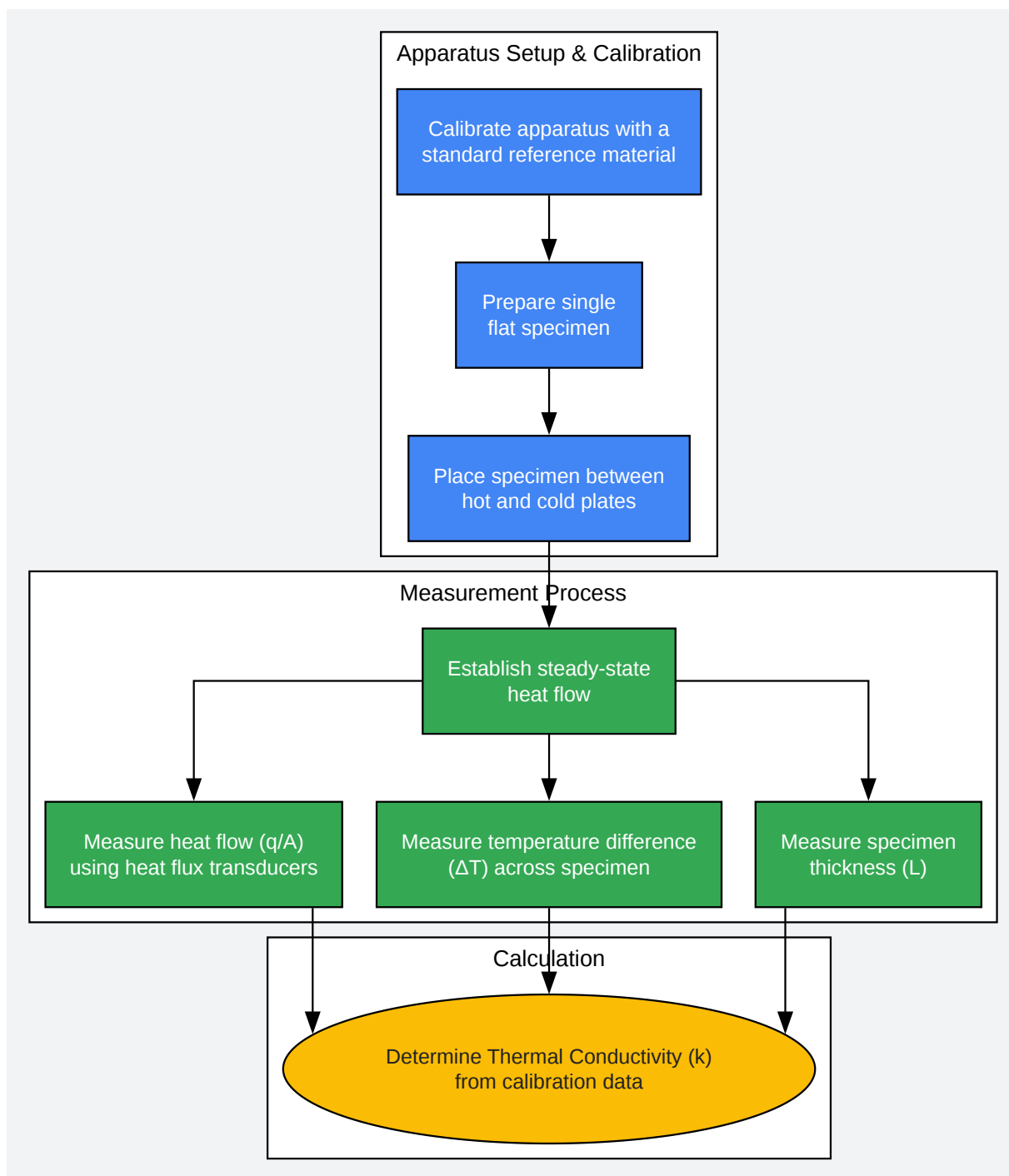


[Click to download full resolution via product page](#)

Workflow for the Guarded Hot-Plate (GHP) Method.

## 2. Heat Flow Meter (HFM) Method (ASTM C518)

The Heat Flow Meter method is a more rapid, comparative technique.<sup>[10]</sup> A single specimen is placed between a hot plate and a cold plate, establishing a temperature gradient.<sup>[11]</sup> The heat flow through the specimen is measured by heat flux transducers integrated into the plates.<sup>[12]</sup> The apparatus is calibrated using a material of known thermal conductivity. This method is widely used for quality control and material characterization due to its speed and simplicity.<sup>[12]</sup>  
<sup>[13]</sup>



[Click to download full resolution via product page](#)

Workflow for the Heat Flow Meter (HFM) Method.

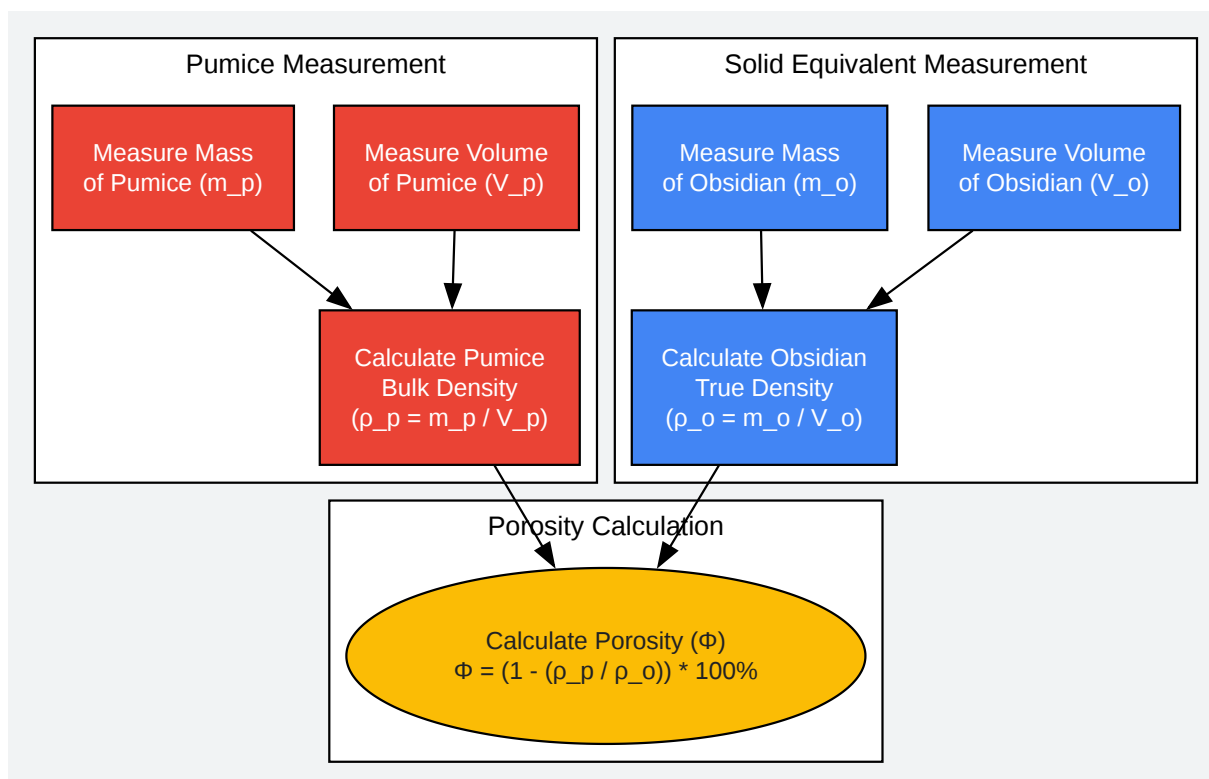
## Measurement of Density and Porosity

### 1. Bulk Density Determination

The bulk density of pumice aggregate is determined by measuring the mass of a known volume of the material. The procedure typically involves filling a container of a known volume with the pumice sample and weighing it.

### 2. Porosity (Indirect Method)

Because pumice has many closed-off pores, its porosity cannot be easily measured by fluid saturation. An indirect method is therefore used, which relies on comparing the density of pumice to the density of its solid, non-porous equivalent, such as volcanic glass (obsidian).[14] The porosity is calculated based on the premise that the solid part of the pumice has the same density as obsidian.[14]



[Click to download full resolution via product page](#)

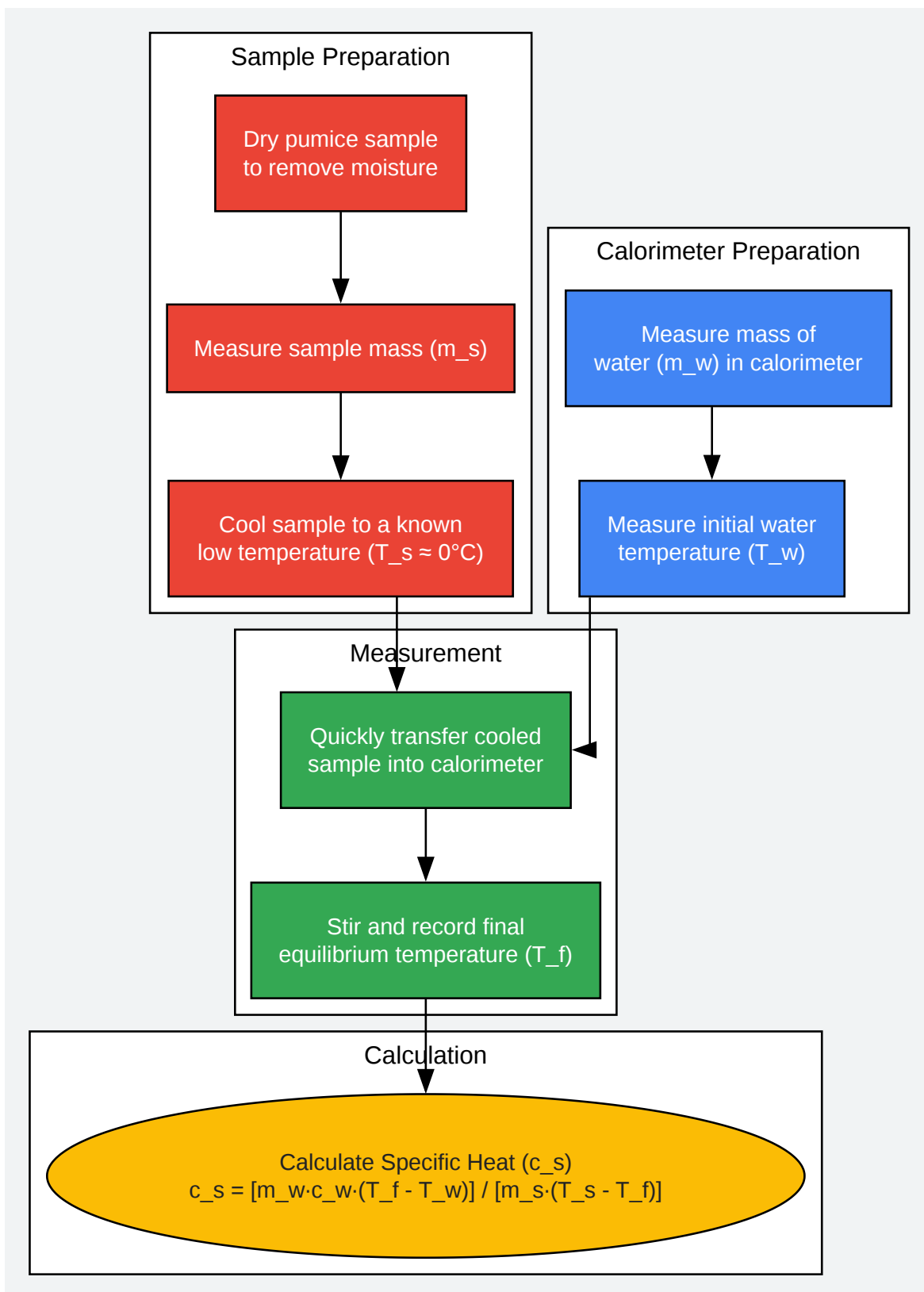


Logical relationship for indirect porosity measurement.

## Measurement of Specific Heat Capacity

### Method of Mixtures (Calorimetry)

The specific heat capacity of pumice fragments can be determined using the "method of mixtures" with a calorimeter.<sup>[15]</sup> The protocol involves cooling a dried sample of known mass to a stable, low temperature (e.g., in an ice-water bath). The cooled sample is then quickly transferred into an insulated calorimeter containing a known mass of water at a known initial (room) temperature. The final equilibrium temperature of the mixture is recorded, and the specific heat capacity of the pumice is calculated using the principle of conservation of energy.<sup>[15]</sup>



[Click to download full resolution via product page](#)

Workflow for Specific Heat Capacity by Calorimetry.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Insulation pumice - Expert knowledge [baukobox.de]
- 2. yalibims.com [yalibims.com]
- 3. Pumice Characteristics and Their Utilization on the Synthesis of Mesoporous Minerals and on the Removal of Heavy Metals - PMC [pmc.ncbi.nlm.nih.gov]
- 4. zymaden.com [zymaden.com]
- 5. quora.com [quora.com]
- 6. linseis.com [linseis.com]
- 7. tsapps.nist.gov [tsapps.nist.gov]
- 8. ASTM C177 | Thermal Conductivity Testing | VTEC Laboratories [vteclabs.com]
- 9. infinitalab.com [infinitalab.com]
- 10. store.astm.org [store.astm.org]
- 11. ASTM C518 | Thermal Resistance and Conductivity Testing | VTEC Laboratories [vteclabs.com]
- 12. ASTM C518: Standard Test Method for Steady-State Thermal Transmission Properties [intertek.com]
- 13. Comparing Thermal Conductivity Methods – C-Therm Technologies Ltd. [ctherm.com]
- 14. geohubliverpool.org.uk [geohubliverpool.org.uk]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Thermophysical properties of pumice for insulation studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7760339#thermophysical-properties-of-pumice-for-insulation-studies]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)